

Technical Guide: Health and Safety of 2-Chloro-5-nitrobenzophenone

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzophenone

Cat. No.: B105091

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **2-Chloro-5-nitrobenzophenone**. Data for this specific compound is limited. Therefore, information from structurally similar compounds, particularly 2-Amino-2'-chloro-5-nitrobenzophenone, has been included for a more comprehensive overview. This information should be used with caution and supplemented by a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier.

Chemical Identification and Physical Properties

This section summarizes the key identifiers and physicochemical properties of **2-Chloro-5-nitrobenzophenone**.

Property	Value	Source
IUPAC Name	(2-chloro-5-nitrophenyl) (phenyl)methanone	[1][2]
Synonyms	5-Nitro-2-chlorobenzophenone	[3]
CAS Number	34052-37-4	[1][2][3]
Molecular Formula	C ₁₃ H ₈ ClNO ₃	[1][2][3]
Molecular Weight	261.66 g/mol	[1][3]
Appearance	Off-white to creamish or pale yellow to orange/brown crystalline powder	[2][3]
Melting Point	80.5 - 86.5 °C	[2][4][5]
Boiling Point	~235 °C (rough estimate)	[4]
Solubility	Soluble in methanol and benzene.	[3][4]

Hazard Identification and Classification

2-Chloro-5-nitrobenzophenone is classified as an irritant. The following GHS classification has been aggregated from multiple sources.

Hazard Class	GHS Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: This classification is based on notifications to the ECHA C&L Inventory and may vary depending on impurities and other factors.[1]

GHS Hazard Pictograms and Signal Word

Pictogram	Signal Word
	Warning

Precautionary Statements

The following table outlines the recommended precautionary statements for handling **2-Chloro-5-nitrobenzophenone**.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.

Toxicological Information

Comprehensive toxicological studies for **2-Chloro-5-nitrobenzophenone** are not readily available in the public domain. The primary hazards are related to irritation of the eyes, skin, and respiratory system.^{[3][6]}

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[5][7] [8] Get medical attention immediately.[5][7]
Skin Contact	Promptly wash the contaminated skin with soap and water.[7] If the chemical penetrates clothing, remove the clothing and wash the skin with water.[7] Seek medical attention if irritation persists.[6][7]
Inhalation	Move the exposed person to fresh air at once.[7] [9] If breathing has stopped, perform artificial respiration.[7] If breathing is difficult, trained personnel may administer oxygen.[7][9] Keep the person warm and at rest.[7] Get medical attention as soon as possible.[7][9]
Ingestion	If swallowed, get medical attention immediately. [7] Clean mouth with water and drink plenty of water afterwards.[5]

Experimental Protocols

Specific experimental protocols for the safety assessment of **2-Chloro-5-nitrobenzophenone** were not found in the searched literature. However, standardized OECD guidelines are typically followed to assess the types of hazards identified for this compound.

Protocol for Assessing Acute Eye Irritation/Corrosion (OECD 405)

This test guideline is designed to determine the potential for a substance to cause eye irritation or corrosion.

- Test System: Albino rabbits are typically used.

- **Procedure:** A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris.
- **Endpoint:** The test allows for the classification of the substance based on the severity and reversibility of the eye lesions observed.

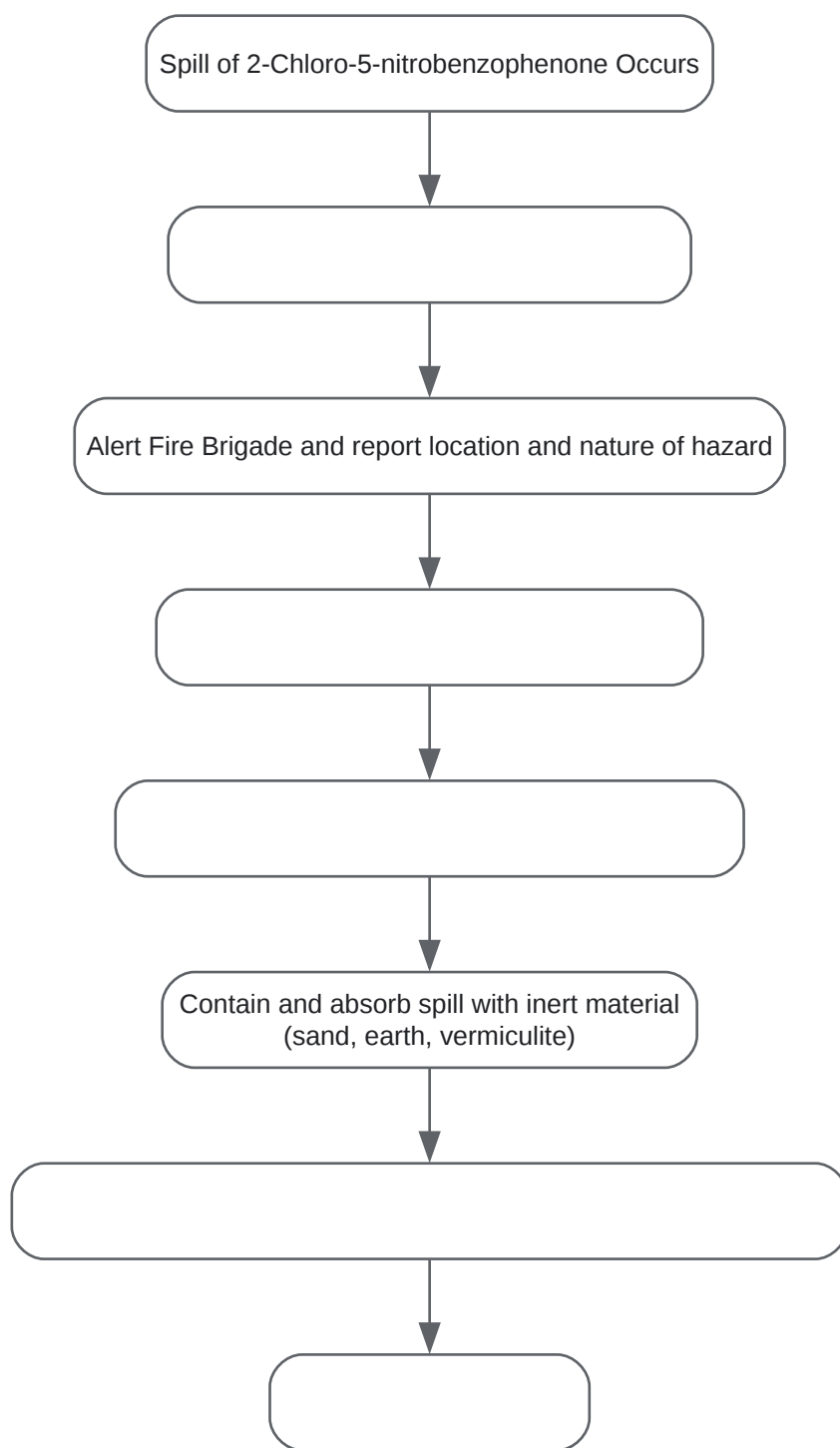
Protocol for Assessing Acute Dermal Irritation/Corrosion (OECD 404)

This guideline assesses the potential of a substance to cause skin irritation or corrosion.

- **Test System:** Albino rabbits are commonly used.
- **Procedure:** The test substance is applied to a small area of shaved skin on the animal's back. The treated area is then covered with a gauze patch.
- **Observation:** After a 4-hour exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- **Endpoint:** The substance is classified based on the severity, duration, and reversibility of the skin reactions.

Visualizations

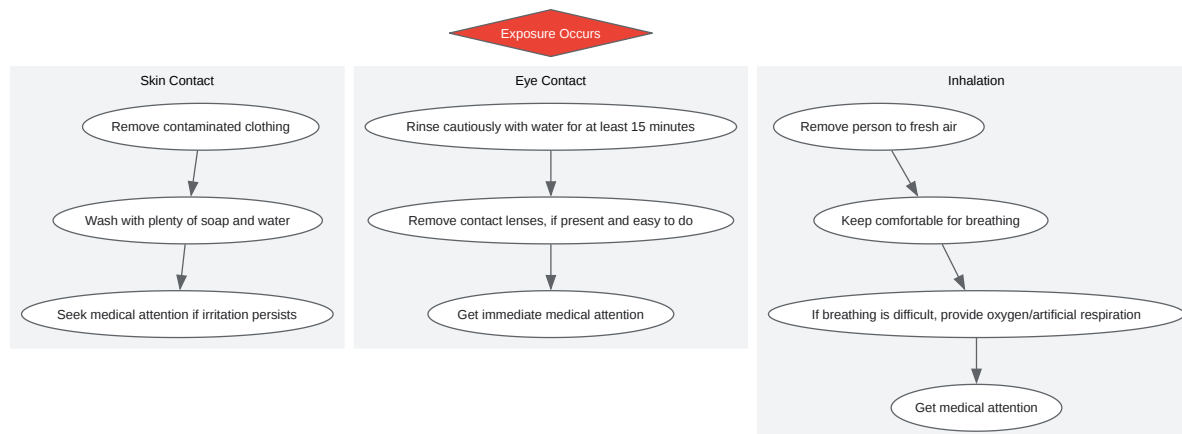
Emergency Response Workflow for Chemical Spill



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Caption: Emergency response workflow for a chemical spill.

First-Aid Procedure for Exposure



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Caption: First-aid procedures for different exposure routes.

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References

- 1. 2-Chloro-5-nitrobenzophenone | C₁₃H₈ClNO₃ | CID 118591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-5-nitrobenzophenone, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. One moment, please... [sdichem.com]
- 4. 34052-37-4 CAS MSDS (2-Chloro-5-nitrobenzophenone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 8. trdsf.com [trdsf.com]

- 9. First Aid - Chemical Poisoning [moh.gov.sa]
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